Application Note: Analytical Characterization of 2,2-Dimethyl-N-prop-2-ynyl-propionamide

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Compound of Interest

Compound Name:	*2,2-dimethyl-N-prop-2-ynyl-propionamide*
CAS No.:	*178320-73-5*
Cat. No.:	*B8691145*

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Introduction & Structural Causality

2,2-dimethyl-N-prop-2-ynyl-propionamide (commonly known as N-propargylpivalamide) is a highly versatile terminal alkyne-amide. It serves as a critical intermediate in copper-catalyzed azide-alkyne cycloadditions (CuAAC "click" chemistry), a precursor for hydrophobic helical poly(N-propargylamide)s ()[1], and a structural pharmacophore in the development of enzyme inhibitors ()[2].

The characterization of this compound requires a multi-modal analytical approach tailored to its specific structural features:

- The Terminal Alkyne (-C≡CH): The diamagnetic anisotropy generated by the cylindrical π-electron cloud of the triple bond highly shields the terminal proton, causing it to resonate upfield in NMR, while exhibiting distinct high-frequency stretching in IR ()[3].
- The Pivaloyl Group (-C(O)C(CH$_3$)$_3$): The bulky tert-butyl moiety provides a massive, unmistakable 9-proton singlet in ^{1}H NMR and dictates the primary fragmentation pathway

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(loss of the tert-butyl cation) in electron ionization (EI) mass spectrometry.

- The Secondary Amide (-NH-): Capable of hydrogen bonding, the amide group influences the physical state of the compound and requires soft ionization techniques (like ESI) to prevent excessive in-source fragmentation during exact mass determination.

Multi-Modal Analytical Workflow

The following workflow outlines the orthogonal techniques required to achieve a self-validating structural assignment and purity assessment.

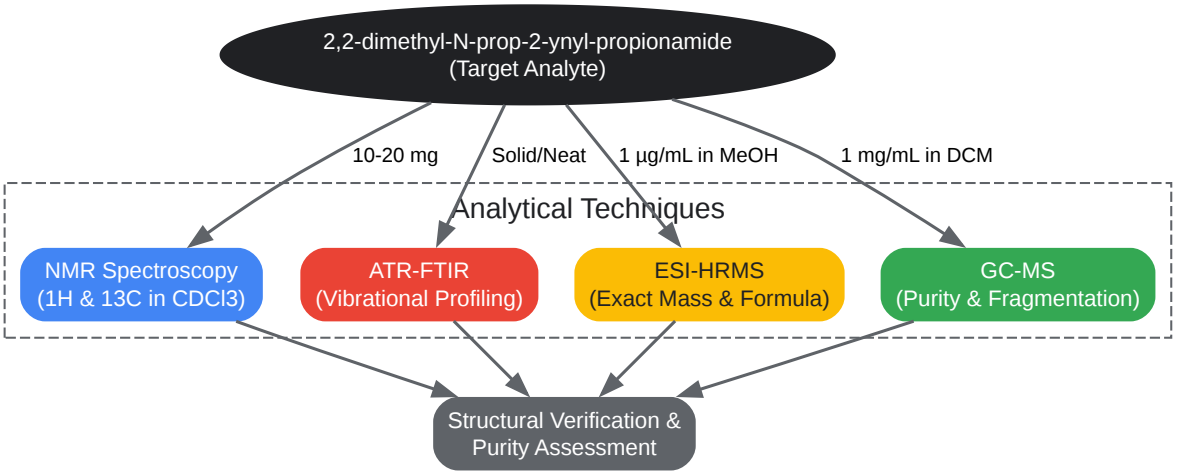

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Fig 1. Multi-modal analytical workflow for N-propargylpivalamide characterization.

Self-Validating Experimental Protocols

To ensure trustworthiness and reproducibility, every protocol below is designed as a self-validating system. This means the data generated contains internal checks that immediately flag errors in sample preparation or instrument calibration.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Rationale: Chloroform-d ($CDCl_3$) is selected as the solvent because it is non-polar, effectively dissolves the organic amide, and lacks exchangeable deuterons that would otherwise mask or

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exchange with the critical amide -NH- proton.

Step-by-Step Protocol:

- Sample Preparation: Weigh exactly 15 mg of the analyte into a clean glass vial. Dissolve completely in 0.6 mL of $CDCl_3$ containing 0.03% v/v Tetramethylsilane (TMS).
- Transfer: Transfer the homogenous solution to a standard 5 mm NMR tube, ensuring a solvent height of roughly 4-5 cm to optimize magnetic field shimming.
- Acquisition (^1H NMR): Acquire at 400 MHz using a standard single-pulse sequence (16 scans, 1-second relaxation delay, 30° flip angle).
- Acquisition (^{13}C NMR): Acquire at 100 MHz using a proton-decoupled sequence (1024 scans, 2-second relaxation delay to account for the quaternary carbonyl and tert-butyl carbons).
- Processing: Apply Fourier transform, phase correction, and baseline correction. Calibrate the chemical shift to TMS (0.00 ppm) or residual $CHCl_3$ (7.26 ppm for ^1H, 77.16 ppm for ^{13}C).

> *Validation Checkpoint: The integration ratio of the tert-butyl singlet (~1.20 ppm) to the propargyl methylene doublet of doublets (~4.05 ppm) MUST be exactly 9:2. Any deviation >5% indicates co-eluting aliphatic impurities or incomplete solvent suppression.*

Vibrational Spectroscopy (ATR-FTIR)

Rationale: Attenuated Total Reflectance (ATR) is prioritized over traditional KBr pelleting. KBr is highly hygroscopic; absorbed moisture produces a broad -OH stretch (>3400 cm^{-1}) that can obscure the sharp, diagnostic terminal alkyne C-H stretch near 3300 cm^{-1} ()[4].

Step-by-Step Protocol:

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- Background Collection: Ensure the diamond ATR crystal is meticulously clean. Collect a background spectrum (32 scans, 4 cm^{-1} resolution) against ambient air.
- Sampling: Place 1–2 mg of the neat solid sample directly onto the center of the crystal.
- Compression: Lower the ATR anvil to apply consistent pressure, ensuring intimate contact between the solid and the evanescent wave of the crystal.
- Acquisition: Scan the sample from 4000 to 400 cm^{-1} (32 scans).
- Cleaning: Wipe the crystal with a lint-free tissue soaked in isopropanol and allow it to dry completely.

> *Validation Checkpoint: The presence of a strong band at ~1640 cm^{-1} (Amide I) coupled with the absence of a broad -OH stretch validates successful amide formation and the absence of unreacted pivalic acid starting material.*

High-Resolution Mass Spectrometry (ESI-HRMS)

Rationale: Electrospray Ionization (ESI) is a soft ionization technique that prevents the fragile amide bond from cleaving, allowing for the precise measurement of the intact $[M+H]^+$ ion to confirm the empirical formula ($C_8H_{13}NO$).

Step-by-Step Protocol:

- Dilution: Prepare a 1 µg/mL solution of the analyte in LC-MS grade Methanol containing 0.1% Formic Acid (to promote protonation).
- Infusion: Introduce the sample via direct syringe pump infusion at a flow rate of 10 µL/min into the ESI source of a Time-of-Flight (TOF) mass spectrometer.
- Parameters: Set capillary voltage to 3.0 kV, desolvation temperature to 250°C, and operate in positive ion mode.

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- Acquisition: Acquire data over a mass range of m/z 50–500 for 2 minutes.

> *Validation Checkpoint: The mass error for the $[M+H]^+$ ion (m/z 140.1075) must be ≤ 5 ppm. The isotopic distribution must match the theoretical $C_8H_{13}NO$ profile to definitively rule out isobaric interferences.*

Gas Chromatography-Mass Spectrometry (GC-MS)

Rationale: While HRMS confirms the exact mass, GC-MS with Electron Ionization (EI) at 70 eV forces structural fragmentation. The tert-butyl group will readily cleave, providing a diagnostic base peak that confirms the pivaloyl substructure.

Step-by-Step Protocol:

- Sample Prep: Dissolve 1 mg of the compound in 1 mL of GC-grade Dichloromethane (DCM).
- Injection: Inject 1 µL (split ratio 10:1) onto a standard non-polar capillary column (e.g., HP-5MS, 30 m × 0.25 mm × 0.25 µm).
- Oven Program: 50°C hold for 1 min, ramp at 15°C/min to 280°C, hold for 5 min.
- Detection: Operate the MS in full scan mode (m/z 35–300) with the EI source at 70 eV.

> *Validation Checkpoint: The chromatogram should yield a single sharp peak (indicating >98% purity). The resulting mass spectrum must feature a base peak at m/z 57, corresponding to the highly stable tert-butyl cation $[C_4H_9]^+$.*

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Quantitative Data Summary

The table below consolidates the expected analytical signals for **2,2-dimethyl-N-prop-2-ynyl-propionamide**, serving as a quick-reference guide for structural verification.

Technique	Parameter / Mode	Expected Signal / Value	Structural Assignment
^{1}H NMR	1.20 ppm (s, 9H)	Singlet	tert-Butyl methyl protons
^{1}H NMR	2.22 ppm (t, J = 2.5 Hz, 1H)	Triplet	Terminal alkyne proton (-C≡CH)
^{1}H NMR	4.05 ppm (dd, J = 5.5, 2.5 Hz, 2H)	Doublet of doublets	Propargyl methylene (-CH_2-)
^{1}H NMR	5.80 ppm (br s, 1H)	Broad singlet	Secondary amide proton (-NH-)
^{13}C NMR	178.5 ppm	Carbonyl resonance	Amide Carbonyl (C=O)
^{13}C NMR	79.8 ppm & 71.5 ppm	sp-hybridized carbons	Alkyne carbons (-C≡CH)
FTIR	~3300 cm^{-1} & ~3290 cm^{-1}	Sharp / Med stretches	N-H stretch & ≡C-H stretch
FTIR	~2110 cm^{-1}	Weak stretch	Alkyne triple bond (C≡C)
FTIR	~1640 cm^{-1}	Strong stretch	Amide I band (C=O)
HRMS	m/z 140.1075	$[M+H]^+$	Exact mass (Monoisotopic: 139.0997 Da)
GC-MS	m/z 57 (Base Peak)	$[C_4H_9]^+$ fragment	tert-Butyl cation cleavage

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